

Cbz-N-PEG15-amine chemical formula and molecular weight

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Compound of Interest

Compound Name: Cbz-N-PEG15-amine

Cat. No.: B1192455

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Technical Overview of Cbz-N-PEG15-amine

This document provides a detailed summary of the chemical properties of **Cbz-N-PEG15-amine**, a compound frequently utilized by researchers, scientists, and professionals in the field of drug development.

Chemical Identity and Properties

Cbz-N-PEG15-amine, also known as N-CBZ-amido-PEG15-amine, is a chemical compound that features a carboxybenzyl (Cbz) protected amino group and a terminal primary amine.^[1] The Cbz group can be removed under acidic conditions, allowing for further chemical modifications.^[1] The terminal amine is reactive towards carboxylic acids and activated NHS esters, making it a versatile building block in bioconjugation and drug delivery systems.^{[1][2]}

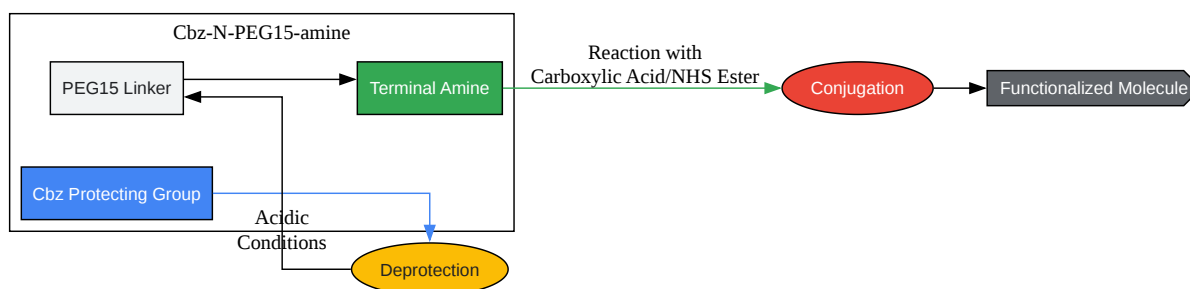
Below is a summary of the key quantitative data for **Cbz-N-PEG15-amine**:

Property	Value
Chemical Formula	C40H74N2O17
Molecular Weight	855.02 g/mol ^[3]

Table 1: Chemical properties of **Cbz-N-PEG15-amine**.

Logical Relationship of Functional Groups

The structure of **Cbz-N-PEG15-amine** allows for a sequential deprotection and conjugation strategy, which is a common workflow in the synthesis of complex biomolecules.



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Functional group workflow of **Cbz-N-PEG15-amine**.

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References

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- 2. Cbz-N-amido-PEG-amine | AxisPharm [axispharm.com]
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